

Cobalt Sulfate Heptahydrate: A Comprehensive Technical Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt sulfate heptahydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data for **cobalt sulfate heptahydrate**, compiled from various safety data sheets (SDS). The information is intended to equip researchers, scientists, and drug development professionals with the critical knowledge required for the safe handling, storage, and disposal of this chemical. All quantitative data has been summarized into structured tables for ease of comparison, and key experimental protocols and safety procedures are detailed.

Chemical Identification and Physical Properties

Cobalt sulfate heptahydrate is an odorless, red to pink crystalline solid. It is readily soluble in water. Key identification and physical data are summarized below.

Identifier	Value
Chemical Name	Cobalt(II) sulfate heptahydrate
Synonyms	Cobaltous sulfate heptahydrate
CAS Number	10026-24-1[1]
EC Number	233-334-2[1]
Molecular Formula	CoSO ₄ ·7H ₂ O[2]
Molecular Weight	281.1 g/mol [2]

Physical Property	Value
Appearance	Red brown crystalline powder[3]
Odor	Odorless[3]
pH	4-5[3]
Melting Point	98 °C / 208.4 °F[3]
Boiling Point	Decomposes[2]
Specific Gravity	2.03 g/cm ³ at 25 °C[2][4]
Solubility	Easily soluble in cold water[2]
Flash Point	Not applicable (Non-flammable)[2]
Autoignition Temperature	Not applicable[2]

Hazard Identification and Classification

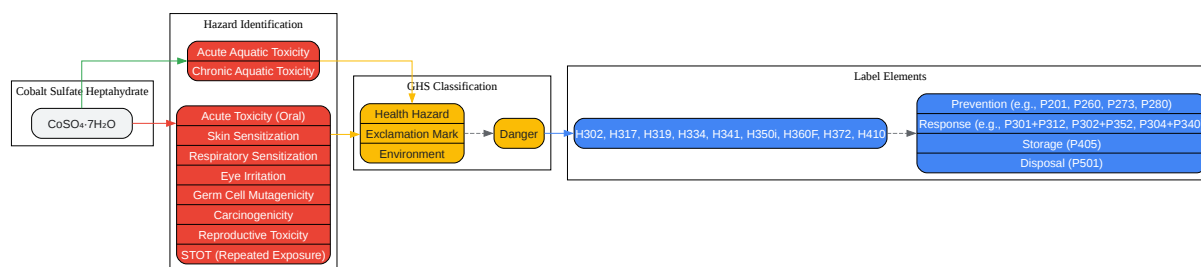
Cobalt sulfate heptahydrate is classified as a hazardous substance under the Globally Harmonised System of Classification and Labelling of Chemicals (GHS). The primary health hazards include acute oral toxicity, respiratory and skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity. It is also very toxic to aquatic life with long-lasting effects.[5][6]

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][5][6]
- H317: May cause an allergic skin reaction.[3][5][6]
- H319: Causes serious eye irritation.[4][7]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][5][6]
- H341: Suspected of causing genetic defects.[1][7]
- H350i: May cause cancer by inhalation.[1][7]

- H360F: May damage fertility.[1][5][7]
- H372: Causes damage to organs through prolonged or repeated exposure.[5]
- H410: Very toxic to aquatic life with long lasting effects.[5][6]

Below is a diagram illustrating the GHS classification pathway for **Cobalt Sulfate Heptahydrate**.



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GHS Classification Pathway for **Cobalt Sulfate Heptahydrate**.

Toxicological Information

Exposure to **cobalt sulfate heptahydrate** can lead to various adverse health effects. The primary routes of exposure are inhalation, ingestion, and skin contact.

Toxicity Data	Value	Species	Reference
Acute Oral Toxicity (LD50)	582 mg/kg	Rat	[1][6]

Summary of Toxicological Effects:

- Acute Effects: Harmful if swallowed, causing nausea, vomiting, and abdominal pain.[5] Contact can cause skin and eye irritation.[5] Inhalation of dust may irritate the respiratory tract.[5]
- Sensitization: May cause an allergic skin reaction (dermatitis) and allergy or asthma symptoms if inhaled.[1][5]
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[1][5]
- Carcinogenicity: May cause cancer by inhalation.[1][5] It is classified by IARC as "Possibly carcinogenic to humans" (Group 2B).[5]
- Reproductive Toxicity: May damage fertility.[1][5]
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs (kidneys, lungs, heart, thyroid, skin) through prolonged or repeated exposure.[5]

Experimental Protocols

The toxicological data presented in safety data sheets are derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

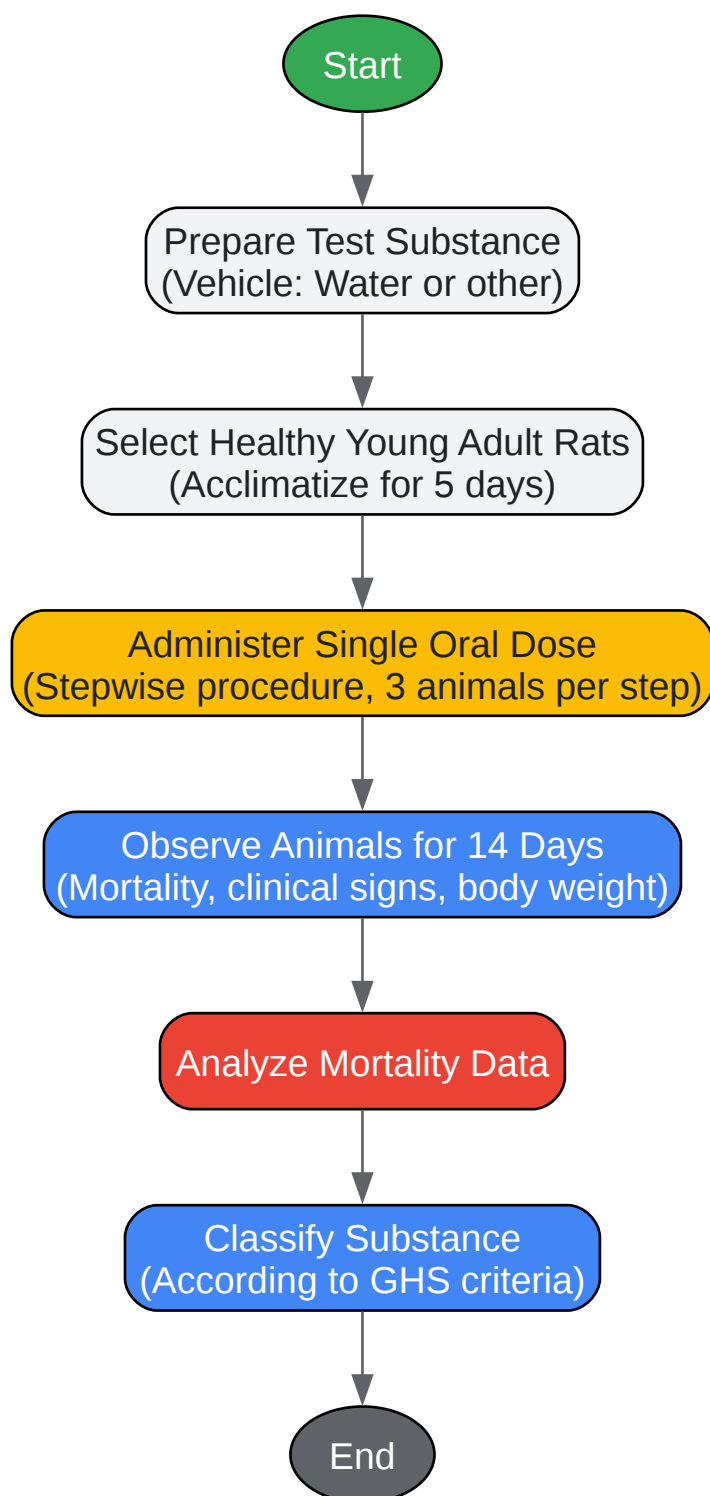
Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

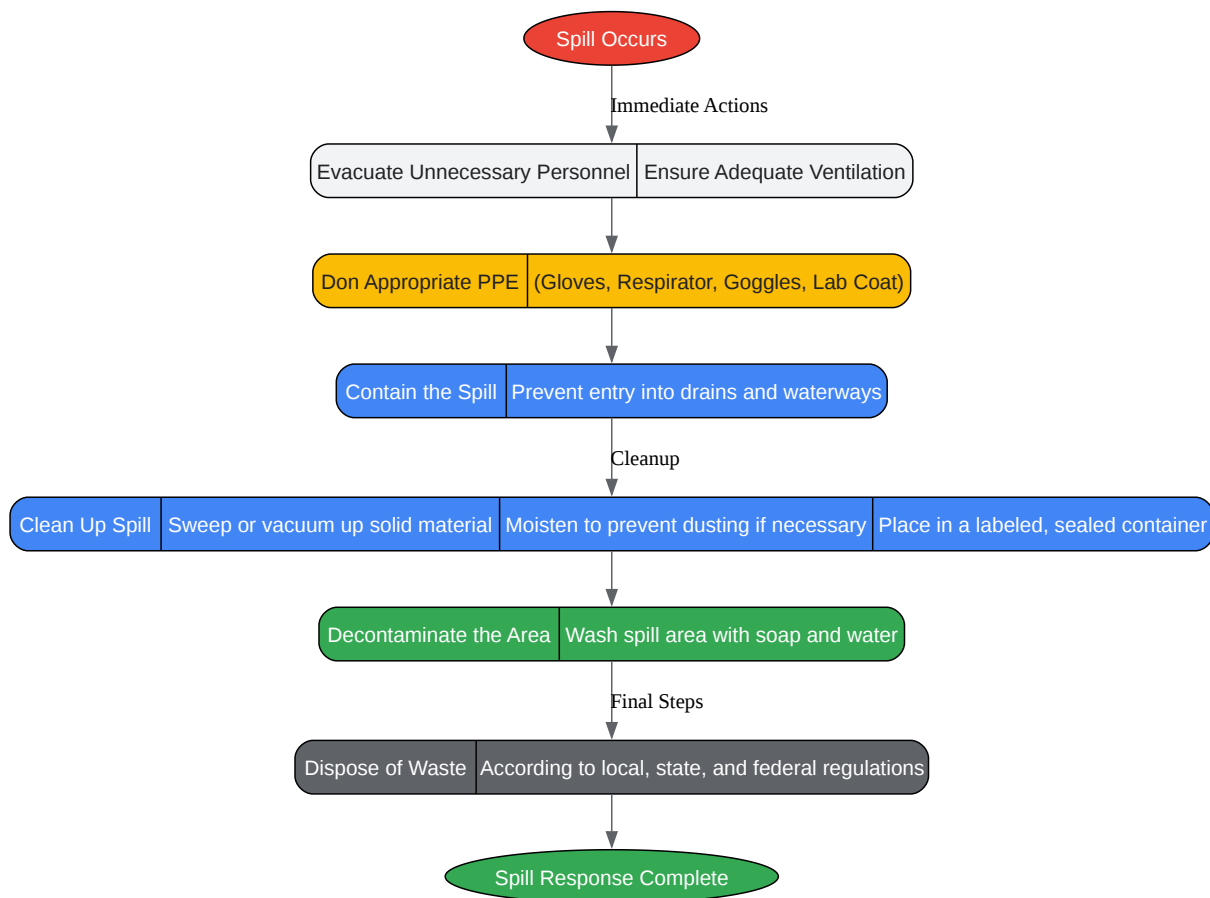
This method is used to determine the acute oral toxicity of a substance and allows for its classification according to the GHS.

Methodology:

- Animal Selection: Healthy, young adult rodents (typically female rats) are used.^[5]
- Dose Administration: The test substance is administered in a single oral dose via gavage. Dosing is stepwise, using a small number of animals at each step.
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Endpoint: The method classifies the substance into one of a series of toxicity classes based on the number of animals that die at specific dose levels. This allows for an estimation of the LD50 range.

The workflow for this experimental protocol is illustrated below.





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References

- 1. catalog.labcorp.com [catalog.labcorp.com]
- 2. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 3. redox.com [redox.com]
- 4. oecd.org [oecd.org]
- 5. researchgate.net [researchgate.net]
- 6. nucro-technics.com [nucro-technics.com]
- 7. bio.vu.nl [bio.vu.nl]
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